

"isomeric forms of geranic acid"

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Compound of Interest

Compound Name: Geranic acid

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An In-depth Technical Guide to the Isomeric Forms of **Geranic Acid**

Introduction

Geranic acid, systematically known as 3,7-dimethyl-2,6-octadienoic acid, is a monoterpene and an unsaturated fatty acid with the molecular formula $C_{10}H_{16}O_2$.^{[1][2]} It is a naturally occurring compound found in various plants, such as *Daphne odora* and *Pelargonium graveolens*, and also functions as a pheromone in some organisms.^{[3][4][5]} The presence of a carbon-carbon double bond at the 2-position gives rise to geometric isomerism, resulting in two primary isomeric forms: (2E)-**geranic acid** and (2Z)-**geranic acid**.^{[4][6]} This guide provides a comprehensive overview of these isomers, their properties, synthesis, separation, and biological significance, tailored for researchers and professionals in the fields of chemistry and drug development.

Isomerism in Geranic Acid

Geometric isomerism, also known as cis-trans or E/Z isomerism, occurs in **geranic acid** due to the restricted rotation around the C2=C3 double bond.^[7] The two substituents on each carbon of the double bond differ, allowing for two distinct spatial arrangements of the atoms.

- **(2E)-geranic acid**: This is the trans isomer, where the highest priority groups on each carbon of the double bond (the carboxylic acid group and the rest of the carbon chain) are on opposite sides.^{[4][7]} It is often referred to simply as **geranic acid**.
- **(2Z)-geranic acid**: This is the cis isomer, commonly known as neric acid.^{[1][8]} In this configuration, the highest priority groups are on the same side of the double bond.^[7]

The relationship between these two isomers is a critical aspect of their chemistry and biological activity.

Caption: Chemical structures of the (2E) and (2Z) isomers of **geranic acid**.

Physicochemical Properties

The isomeric form of **geranic acid** influences its physical and chemical properties. While data for the pure, separated isomers is often limited, properties are typically reported for the mixture. The following table summarizes key quantitative data.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1][2]
Molecular Weight	168.23 g/mol	[1][2][4]
Appearance	Colorless to pale yellow oily liquid	[9][10]
CAS Number	459-80-3 ((2E)-isomer); 4698-08-2 ((2Z)-isomer)	[1][4]
Boiling Point	149-151°C at 18 mm Hg	[11]
Specific Gravity	0.9520 to 0.9580 @ 25.00 °C	[9]
Refractive Index	1.4790 to 1.4890 @ 20.00 °C	[9]
Solubility	Practically insoluble in water; soluble in organic solvents	[2][5][10]
Flash Point	230.00 °F (110.00 °C)	[9]

Experimental Protocols: Synthesis and Separation

Synthesis of Geranic Acid

Geranic acid is often synthesized as a mixture of its (E) and (Z) isomers. Common laboratory and industrial methods include the oxidation of corresponding aldehydes (citral) or alcohols (geraniol).

Protocol 4.1.1: Oxidation of Citral

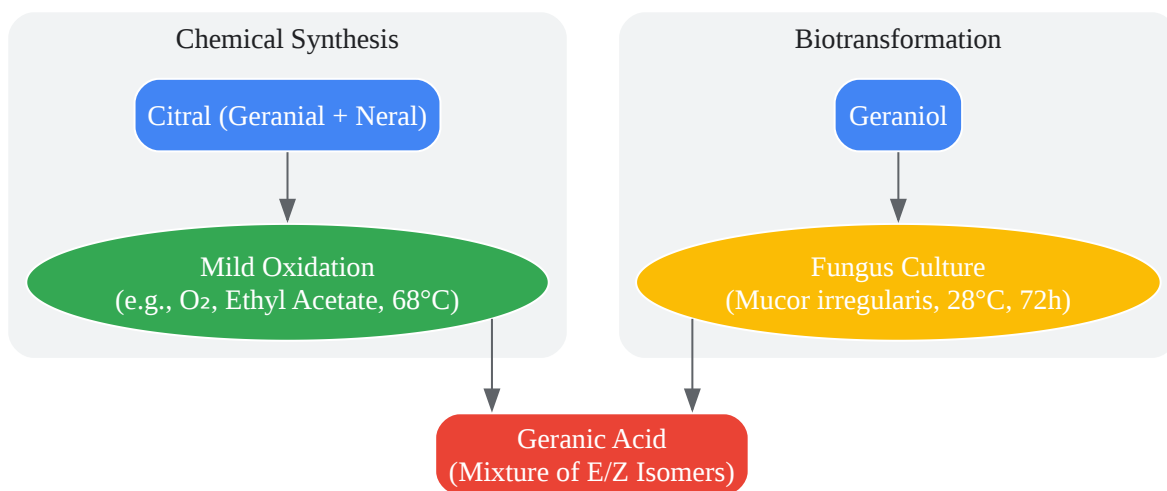
Citral, which is itself a mixture of the E-isomer (geranial) and Z-isomer (neral), can be oxidized to yield the corresponding mixture of geranic and neric acids.[12]

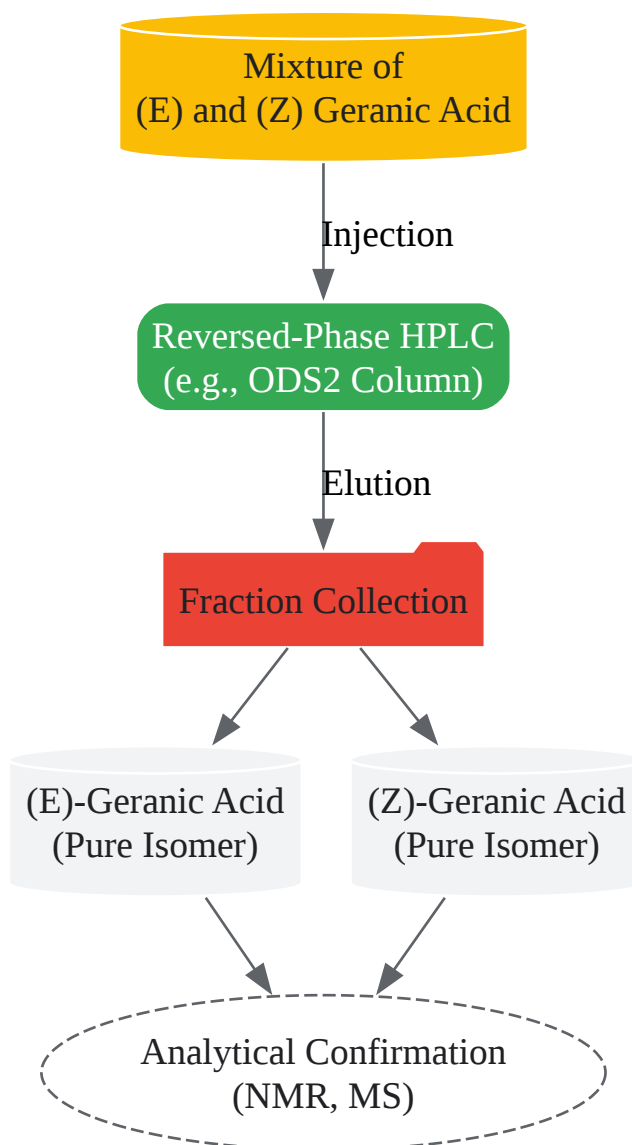
- Reactants: Citral, oxidizing agent (e.g., oxygen, silver oxide, or other mild oxidants), and a suitable solvent like ethyl acetate.[12]
- Procedure: a. Dissolve citral in ethyl acetate in a reaction flask equipped with a reflux condenser and a gas inlet.[12] b. Bubble oxygen gas through the stirred solution.[12] c. Heat the mixture in an oil bath (e.g., at 68°C) for several hours (e.g., 21 hours).[12] d. Monitor the reaction progress using a suitable analytical technique (e.g., thin-layer chromatography). e. Upon completion, cool the reaction mixture to room temperature.[12] f. The product can be isolated by removing the solvent under reduced pressure using a rotary evaporator.[12] g. Further purification can be achieved through centrifugation to remove any solid residues and subsequent drying under vacuum.[12]

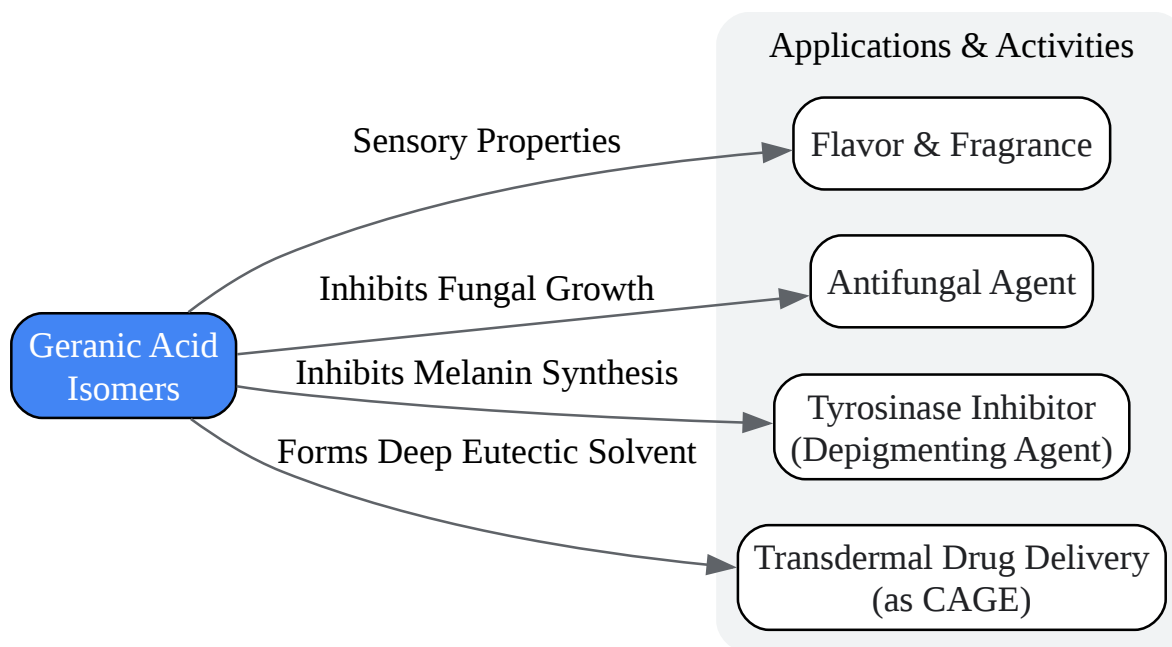
Protocol 4.1.2: Biotransformation of Geraniol

A greener alternative involves the biotransformation of geraniol using microorganisms. The fungus *Mucor irregularis* has been shown to efficiently convert geraniol to **geranic acid**.[13]

- Microorganism: A cultured strain of *Mucor irregularis* IIMF4011.[13]
- Media: Sabouraud Dextrose Broth (SDB) containing glucose as a carbon source and peptone/tryptone as nitrogen sources.[13]
- Procedure: a. Inoculate the sterile SDB media with spores of the fungus and incubate at 28°C with shaking (200 rpm) for 2 days to grow the mycelium.[13] b. After the growth phase, add the substrate (geraniol, e.g., 20 mM) to the culture.[13] c. Continue incubation at 28°C for 72 hours. This temperature was found to yield maximum conversion (over 99%).[13] d. Monitor the conversion of geraniol to **geranic acid** using Gas Chromatography-Mass Spectrometry (GC-MS).[13] e. The product can be extracted from the culture medium using an appropriate organic solvent.







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